

MSC-1186 in DMSO: A Technical Support Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MSC-1186

Cat. No.: B15607410

[Get Quote](#)

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility and stability of **MSC-1186** when prepared in Dimethyl Sulfoxide (DMSO). It includes frequently asked questions and troubleshooting advice to ensure accurate and reproducible experimental results.

Solubility and Stability Data

The following table summarizes the key quantitative data regarding the solubility and stability of **MSC-1186** in DMSO, compiled from various suppliers. Note that **MSC-1186** is also known as PND-1186 or VS-4718.

Parameter	Value	Source
Solubility in DMSO	≥50.2 mg/mL	APExBIO[1]
Soluble to 100 mM	R&D Systems[2]	APExBIO[1]
5 mg/mL	Cayman Chemical[3]	
≥34 mg/mL (67.80 mM)	MedchemExpress[4]	
100 mg/mL (199.4 mM)	Selleck Chemicals[5][6]	
Stock Solution Stability	Stored below -20°C for several months.	
In solvent: -80°C for 2 years; -20°C for 1 year.	MedchemExpress[4]	APExBIO[1]
In DMSO: 4°C for 2 weeks; -80°C for 6 months.	DC Chemicals[7]	
In solvent: -80°C for 1 year; -20°C for 1 month.	Selleck Chemicals[6]	
Powder Stability	-20°C for 3 years; 4°C for 2 years.	
-20°C for 2 years.	DC Chemicals[7]	MedchemExpress[4]

Experimental Workflow and Signaling Pathway

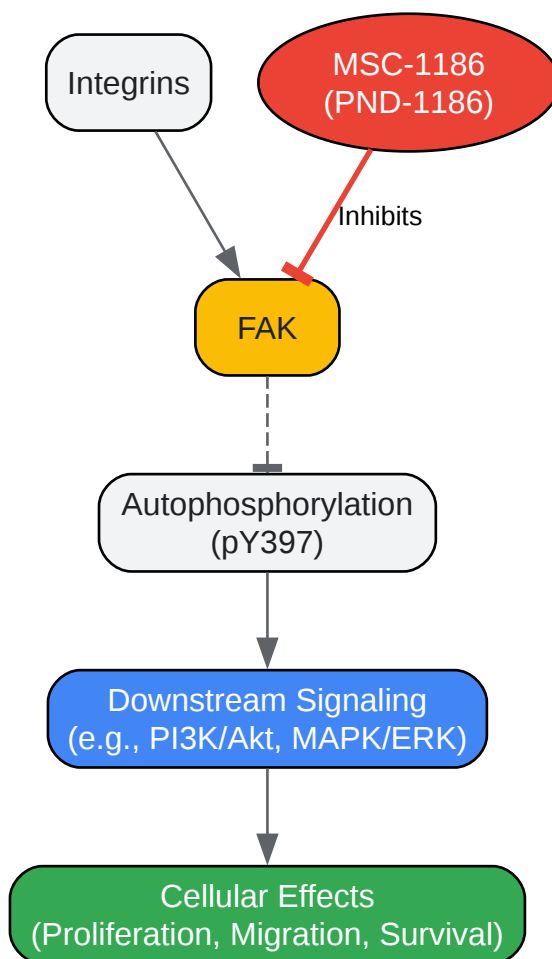
To ensure proper handling and use of **MSC-1186**, a standardized workflow is recommended. The following diagram illustrates the key steps for preparing and storing a stock solution.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and storing **MSC-1186** in DMSO.

MSC-1186 is a potent inhibitor of Focal Adhesion Kinase (FAK). The diagram below outlines its role in the FAK signaling pathway.



[Click to download full resolution via product page](#)

Caption: **MSC-1186** inhibits FAK autophosphorylation and downstream signaling.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **MSC-1186**?

A1: The recommended solvent for preparing stock solutions of **MSC-1186** is anhydrous DMSO.

Q2: How do I dissolve **MSC-1186** in DMSO?

A2: To aid dissolution, it is recommended to warm the vial at 37°C for 10 minutes and/or sonicate the solution in an ultrasonic bath.^[1] Vortexing the solution will help ensure it is homogeneous before use.

Q3: What is the maximum concentration of **MSC-1186** that can be achieved in DMSO?

A3: The reported solubility of **MSC-1186** in DMSO varies between suppliers, with values ranging from 5 mg/mL to 100 mg/mL.^{[3][5][6]} It is advisable to consult the certificate of analysis for the specific batch you are using.

Q4: How should I store the **MSC-1186** stock solution in DMSO?

A4: For long-term storage, it is best to store aliquots of the stock solution at -80°C, where it can be stable for up to two years.^[4] For shorter-term storage, -20°C is acceptable for up to one year.^[4] Some suppliers recommend a shorter duration of one month at -20°C, so it is crucial to refer to the supplier's guidelines.^[6] To maintain the integrity of the compound, avoid repeated freeze-thaw cycles.^[6]

Q5: Is it normal to see precipitation in my **MSC-1186** stock solution after thawing?

A5: Precipitation can occur, especially if the stock solution is stored at a high concentration. If you observe precipitation, gently warm the vial to 37°C and vortex or sonicate to redissolve the compound completely before use.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving MSC-1186	- Insufficient solvent. - Compound has precipitated out of solution. - Use of non-anhydrous DMSO.	- Ensure you are using the correct volume of DMSO for your desired concentration. - Warm the solution at 37°C and sonicate or vortex to aid dissolution.^[1] - Use fresh, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.^[4]^[6]
Inconsistent Experimental Results	- Inaccurate concentration of stock solution. - Degradation of the compound. - Repeated freeze-thaw cycles.	- Ensure the compound is fully dissolved before making dilutions. - Aliquot the stock solution into single-use vials to avoid multiple freeze-thaw cycles.^[6] - Store the stock solution at the recommended temperature (-80°C for long-term storage).^[4]^[6]^[7]
Precipitation in Cell Culture Media	- Low solubility of MSC-1186 in aqueous solutions.	- Ensure the final concentration of DMSO in your cell culture media is low (typically <0.5%) and does not affect cell viability. - Prepare fresh dilutions from your stock solution for each experiment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. apexbt.com \[apexbt.com\]](#)
- [2. rndsystems.com \[rndsystems.com\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. selleck.co.jp \[selleck.co.jp\]](#)
- [6. selleckchem.com \[selleckchem.com\]](#)
- [7. PND-1186|1061353-68-1|COA \[dcchemicals.com\]](#)
- To cite this document: BenchChem. [MSC-1186 in DMSO: A Technical Support Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607410/docs#msc-1186-in-dms0-a-technical-support-guide-for-researchers\]](https://www.benchchem.com/product/b15607410/docs#msc-1186-in-dms0-a-technical-support-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check